

An In-depth Technical Guide to 3-Methylbutyl Pentanoate

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Compound of Interest

Compound Name: 3-Methylbutyl pentanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-methylbutyl pentanoate**, also known as isopentyl pentanoate or isoamyl valerate. It covers its chemical structure, properties, synthesis, and relevance in various scientific fields.

Chemical Identity and Structure

3-Methylbutyl pentanoate is an organic compound classified as a fatty acid ester.^{[1][2][3]} It is formed from the esterification of 3-methylbutanol (isoamyl alcohol) and pentanoic acid (valeric acid).^[1] This ester is recognized for its characteristic fruity aroma.^[1]

Molecular and Structural Formula

The molecular formula of **3-methylbutyl pentanoate** is $C_{10}H_{20}O_2$.^{[1][2]} Its structure consists of a pentanoate group (a five-carbon straight chain with a carboxyl group) bonded to a 3-methylbutyl group (a four-carbon chain with a methyl group on the third carbon) through an ester linkage.

The canonical SMILES representation of the molecule is CCCCC(=O)OCCC(C)C.^{[1][2]}

Caption: Structural formula of **3-methylbutyl pentanoate**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-methylbutyl pentanoate** is presented in the table below.

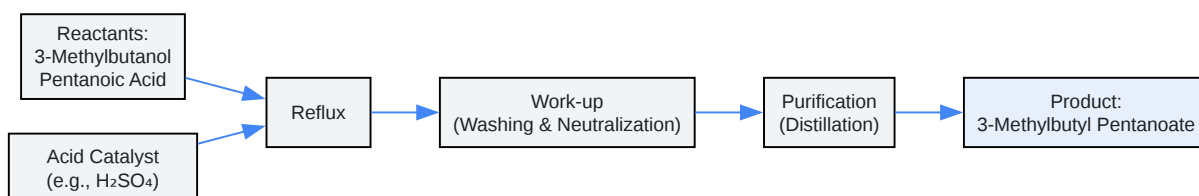
Property	Value	Reference
Molecular Weight	172.26 g/mol	[1][4]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][5]
CAS Number	2050-09-1	[1]
IUPAC Name	3-methylbutyl pentanoate	[1][2]
Density	0.862 g/mL at 20 °C	[6]
Boiling Point	188 °C	[6]
Synonyms	Isopentyl pentanoate, Isoamyl valerate, Valeric acid, 3-methylbutyl ester	[3]

Synthesis of 3-Methylbutyl Pentanoate

The most common method for synthesizing **3-methylbutyl pentanoate** is through Fischer-Speier esterification.[1][7]

Fischer-Speier Esterification

This method involves the acid-catalyzed reaction between a carboxylic acid (pentanoic acid) and an alcohol (3-methylbutanol).[1] A strong acid, such as sulfuric acid, is typically used as the catalyst. The reaction is reversible, and to drive the equilibrium towards the product, an excess of one of the reactants is often used.[8]



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Caption: General workflow for Fischer-Speier esterification.

Experimental Protocol: Generalized Fischer Esterification

The following is a generalized protocol for the synthesis of an ester like **3-methylbutyl pentanoate**, adapted from a standard Fischer esterification procedure.[8]

- **Reactant Mixing:** In a round-bottom flask, combine 3-methylbutanol and a molar excess of pentanoic acid.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- **Reflux:** Add boiling chips and assemble a reflux condenser. Heat the mixture to reflux for a specified period to allow the reaction to proceed towards completion.
- **Work-up:** After cooling, the reaction mixture is transferred to a separatory funnel. It is washed sequentially with water, a weak base (e.g., sodium bicarbonate solution) to neutralize the excess acid, and finally with brine to remove residual water.
- **Drying and Purification:** The organic layer is dried over an anhydrous salt (e.g., anhydrous sodium sulfate). The final product is then purified by distillation.

Spectroscopic Data

The structure of **3-methylbutyl pentanoate** can be confirmed using various spectroscopic techniques. Data for this compound are available in public databases.

- **Mass Spectrometry (Electron Ionization):** Mass spectral data is available through the NIST Chemistry WebBook.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹³C NMR spectra for pentanoic acid, 3-methylbutyl ester are available.[9]
- **Infrared (IR) Spectroscopy:** IR spectral data has also been documented.[3]

Applications in Research and Industry

Due to its characteristic fruity aroma, **3-methylbutyl pentanoate** has several applications:

- **Flavoring Agent:** It is used as a flavoring agent in food products.[\[1\]](#)
- **Fragrance Component:** It is utilized in the fragrance industry for perfumes and other scented products.[\[1\]](#)
- **Solvent:** Its chemical properties also allow it to be used as a solvent in certain industrial applications.[\[1\]](#)

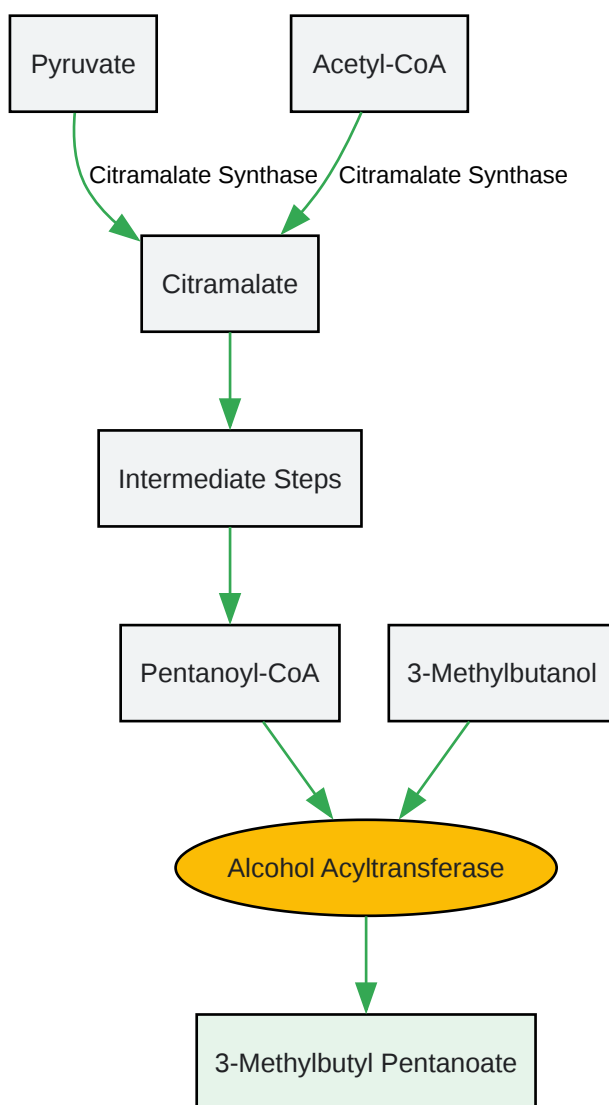
In scientific research, fatty acid esters like **3-methylbutyl pentanoate** are studied for their biological roles, particularly in food science and for potential applications in material science, such as in the development of biofuels.[\[1\]](#)

Biological Significance

3-Methylbutyl pentanoate is a naturally occurring compound found in some fruits and contributes to their aroma profile.[\[1\]](#) It has also been identified as a floral compound in various rose species.[\[10\]](#)

Biosynthesis Pathway

In plants, the biosynthesis of branched-chain esters like **3-methylbutyl pentanoate** can occur via pathways such as the citramalate synthase pathway. The final step in its formation is catalyzed by alcohol acyltransferases (AATs), which facilitate the esterification of an alcohol (3-methylbutanol) with an acyl-CoA (pentanoyl-CoA).[\[1\]](#)



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Caption: Simplified biosynthesis of **3-methylbutyl pentanoate**.

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